

Application Notes and Protocols for High-Efficiency mCP-BP-SFAC OLEDs

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Compound of Interest

Compound Name: mCP-BP-SFAC

Cat. No.: B12412809

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the device architecture and performance of high-efficiency organic light-emitting diodes (OLEDs) based on the thermally activated delayed fluorescence (TADF) emitter **mCP-BP-SFAC**. The accompanying protocols offer step-by-step guidance for the fabrication and characterization of these devices.

Introduction to mCP-BP-SFAC for High-Efficiency OLEDs

The emitter, **mCP-BP-SFAC**, is a promising candidate for achieving high-efficiency sky-blue electroluminescence in OLEDs. Its molecular design facilitates efficient TADF, a mechanism that allows for the harvesting of both singlet and triplet excitons, leading to internal quantum efficiencies approaching 100%. The strategic incorporation of carbazole (mCP) and sulfonyl-fluorene (SFAC) moieties contributes to its desirable photophysical properties, including a high photoluminescence quantum yield (PLQY) and optimized horizontal dipole orientation, which is crucial for enhancing light out-coupling in the device.

Recent studies have demonstrated that OLEDs incorporating **mCP-BP-SFAC** can achieve exceptional performance, with external quantum efficiencies (EQEs) reaching up to 38.0% in doped device architectures.^[1] This makes **mCP-BP-SFAC** a material of significant interest for applications in next-generation displays and solid-state lighting.

Device Architecture and Performance

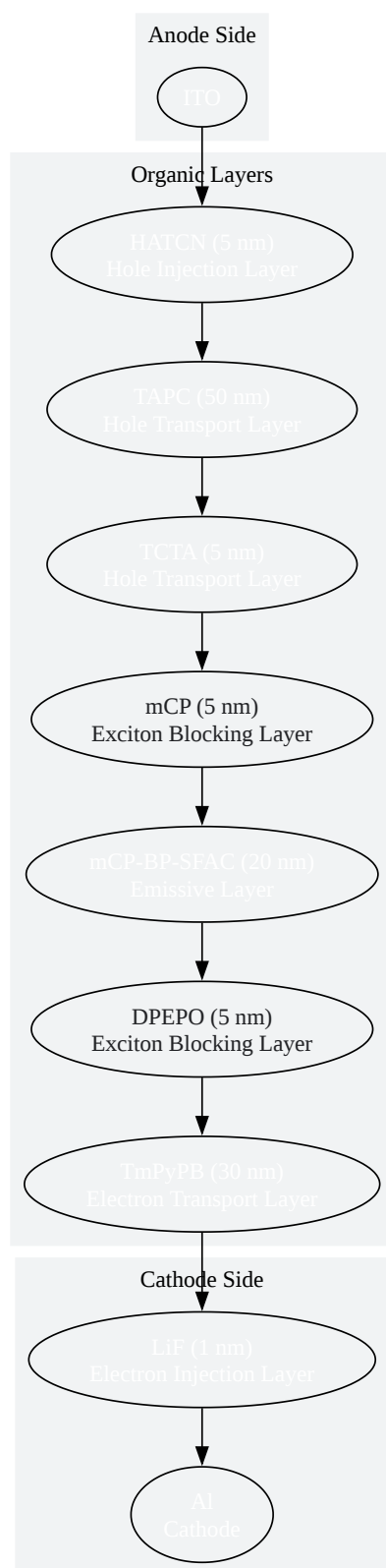
Two primary device configurations have been shown to yield high performance with the **mCP-BP-SFAC** emitter: a non-doped architecture and a doped architecture.

Non-Doped Device Architecture

In the non-doped configuration, a neat thin film of **mCP-BP-SFAC** serves as the emissive layer (EML). This approach simplifies the fabrication process.

Device Structure:

ITO / HATCN (5 nm) / TAPC (50 nm) / TCTA (5 nm) / mCP (5 nm) / **mCP-BP-SFAC** (20 nm) / DPEPO (5 nm) / TmPyPB (30 nm) / LiF (1 nm) / Al^[1]



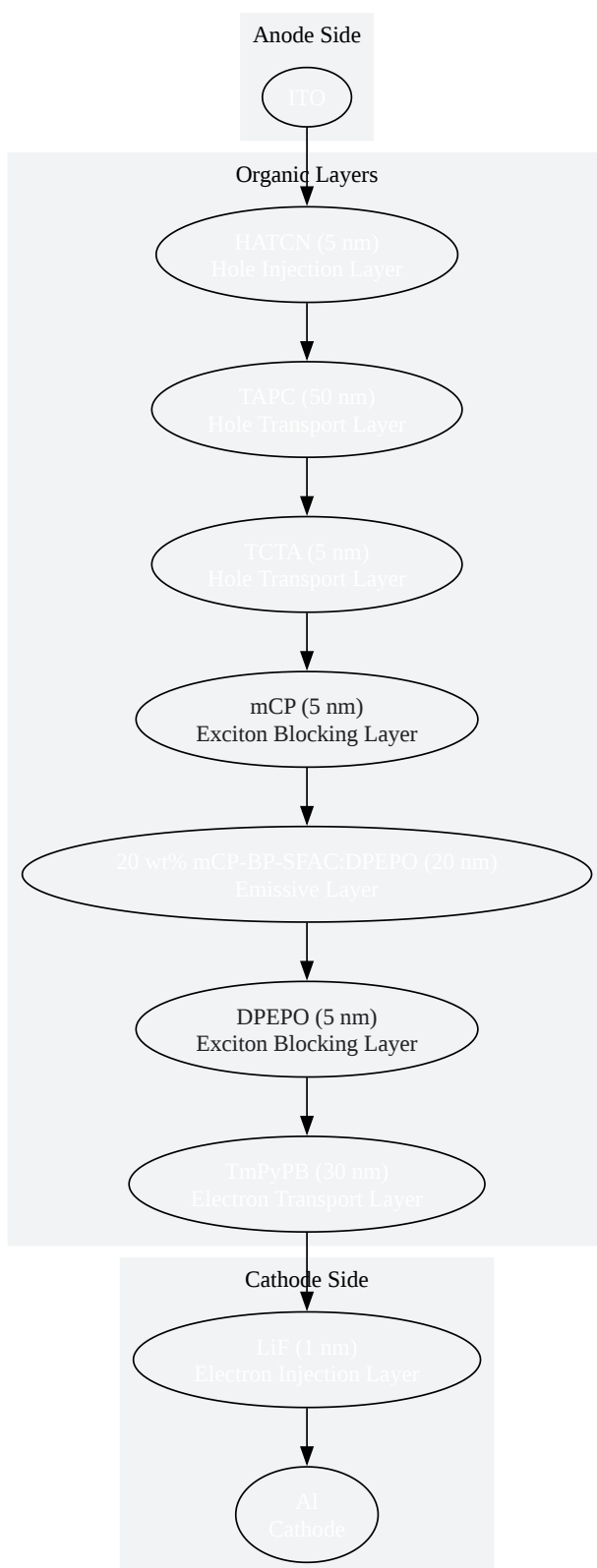
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Doped Device Architecture

In the doped configuration, **mCP-BP-SFAC** is co-evaporated with a host material, DPEPO, to form the emissive layer. This architecture often leads to higher efficiencies by mitigating concentration quenching.

Device Structure:

ITO / HATCN (5 nm) / TAPC (50 nm) / TCTA (5 nm) / mCP (5 nm) / 20 wt% **mCP-BP-SFAC:DPEPO** (20 nm) / DPEPO (5 nm) / TmPyPB (30 nm) / LiF (1 nm) / Al[1][2]



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Energy Level Diagram

The following diagram illustrates the energy levels of the materials used in the doped device architecture, facilitating efficient charge injection and transport.



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Quantitative Performance Data

The following tables summarize the key performance metrics for both non-doped and doped **mCP-BP-SFAC** OLEDs.

Table 1: Performance of the Non-Doped **mCP-BP-SFAC** OLED[1]

| Parameter | Value |
|--|-------------------------|
| Max. External Quantum Efficiency (EQE) | 25.0% |
| Max. Current Efficiency | 53.8 cd A ⁻¹ |
| Max. Power Efficiency | 56.0 lm W ⁻¹ |
| Turn-on Voltage (at 1 cd m ⁻²) | 2.7 V |
| Electroluminescence Peak | 488 nm |
| CIE Coordinates (x, y) | (0.17, 0.34) |

Table 2: Performance of the Doped (20 wt%) **mCP-BP-SFAC** OLED

| Parameter | Value |
|--|-------------------------|
| Max. External Quantum Efficiency (EQE) | 38.0% |
| Max. Current Efficiency | 73.1 cd A ⁻¹ |
| Max. Power Efficiency | 67.5 lm W ⁻¹ |
| Turn-on Voltage (at 1 cd m ⁻²) | 2.8 V |
| Electroluminescence Peak | 478 nm |
| CIE Coordinates (x, y) | (0.16, 0.28) |

Experimental Protocols

OLED Fabrication Protocol

This protocol details the fabrication of **mCP-BP-SFAC** OLEDs via thermal evaporation in a high-vacuum environment.

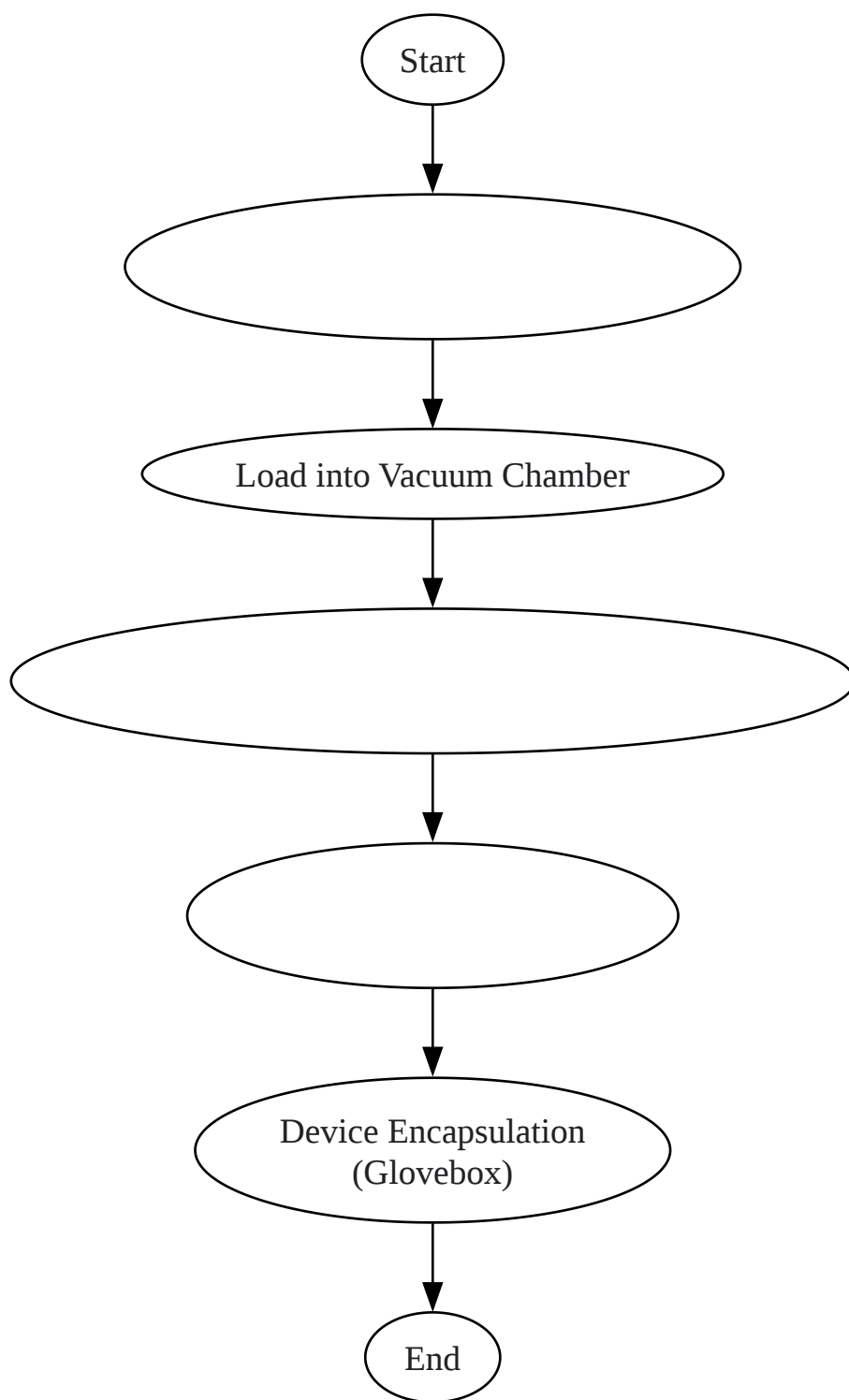
Materials and Equipment:

- Indium tin oxide (ITO)-coated glass substrates
- Organic materials: HATCN, TAPC, TCTA, mCP, **mCP-BP-SFAC**, DPEPO, TmPyPB
- Inorganic materials: LiF, Al
- High-vacuum thermal evaporation system (< 10⁻⁶ Torr)
- Substrate cleaning solutions (detergent, deionized water, acetone, isopropanol)
- UV-ozone treatment system

Procedure:

- Substrate Cleaning:
 - Clean the ITO-coated glass substrates sequentially in ultrasonic baths of detergent, deionized water, acetone, and isopropanol for 15 minutes each.

- Dry the substrates with a nitrogen gun.
- Treat the substrates with UV-ozone for 10 minutes to enhance the work function of the ITO and improve hole injection.
- Organic Layer Deposition:
 - Transfer the cleaned substrates into a high-vacuum thermal evaporation chamber.
 - Deposit the organic layers sequentially onto the ITO substrate at a deposition rate of 1-2 Å/s. The layer thicknesses are specified in the device architecture diagrams.
 - For the doped emissive layer, co-evaporate **mCP-BP-SFAC** and DPEPO from separate sources. The doping concentration is controlled by adjusting the deposition rates of the individual materials.
- Cathode Deposition:
 - Deposit a thin layer of LiF (1 nm) at a rate of 0.1-0.2 Å/s.
 - Deposit a thicker layer of Al (100-150 nm) at a rate of 5-10 Å/s to serve as the cathode.
- Encapsulation:
 - After deposition, encapsulate the devices in a nitrogen-filled glovebox using a UV-curable epoxy and a glass lid to prevent degradation from moisture and oxygen.



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Device Characterization Protocol

This protocol outlines the procedures for measuring the key performance characteristics of the fabricated OLEDs.

Equipment:

- Source measure unit (SMU)
- Spectroradiometer
- Photodiode
- Integrating sphere (for EQE measurements)

Procedure:

- Current Density-Voltage-Luminance (J-V-L) Characteristics:
 - Place the encapsulated device in a light-tight test fixture.
 - Connect the device to the SMU.
 - Apply a forward voltage bias and sweep the voltage in defined steps.
 - Simultaneously measure the current flowing through the device and the luminance using a calibrated photodiode or spectroradiometer.
- Electroluminescence (EL) Spectrum:
 - At a constant driving voltage or current, measure the emitted light spectrum using a spectroradiometer.
 - From the spectrum, determine the peak emission wavelength and the CIE color coordinates.
- External Quantum Efficiency (EQE):
 - Measure the total light output of the device using an integrating sphere coupled with a spectroradiometer.

- Calculate the EQE as the ratio of the number of photons emitted from the device to the number of electrons injected into the device.
- Efficiency Calculations:
 - Current Efficiency (cd/A): Calculated from the luminance and current density data.
 - Power Efficiency (lm/W): Calculated from the current efficiency and the operating voltage.

Conclusion

The TADF emitter **mCP-BP-SFAC** has been demonstrated to be a highly effective material for fabricating high-efficiency sky-blue OLEDs. Both non-doped and doped device architectures exhibit excellent performance, with the doped configuration achieving a remarkable maximum external quantum efficiency of 38.0%. The detailed protocols provided herein offer a comprehensive guide for the successful fabrication and characterization of these high-performance OLEDs, paving the way for their application in advanced optoelectronic technologies.

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References

- 1. Boosting external quantum efficiency to 38.6% of sky-blue delayed fluorescence molecules by optimizing horizontal dipole orientation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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